

Technical Support Center: Cesium Carbadodecaborate

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Compound of Interest

Compound Name: *dtto,cesiumsalt*

Cat. No.: *B1172398*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with cesium carbadodecaborate ($\text{Cs}[\text{CB}_{11}\text{H}_{12}]$). The content is based on the established high stability of the carbadodecaborate anion and related carborane clusters.

Frequently Asked Questions (FAQs)

Q1: My experiment requires inert conditions. How stable is cesium carbadodecaborate to atmospheric exposure?

A1: Cesium carbadodecaborate is known for its high chemical inertness and superior resistance to oxidation and hydrolysis.^[1] For many applications, brief exposure to ambient air is unlikely to cause degradation. However, for highly sensitive reactions or long-term storage, it is best practice to handle the compound under an inert atmosphere (e.g., argon or nitrogen) to prevent contamination with atmospheric moisture or other reactive species.

Q2: I am running a reaction at elevated temperatures. What is the thermal stability of cesium carbadodecaborate?

A2: The carbadodecaborate anion is part of a class of compounds known for remarkable thermal stability.^[1] While specific decomposition temperatures for $\text{Cs}[\text{CB}_{11}\text{H}_{12}]$ are not widely reported, related carborane structures can be stable at very high temperatures. For instance, isomerization of neutral closo-dicarbadoecaboranes can occur at temperatures ranging from 470°C to over 600°C, with decomposition occurring at even higher temperatures.^[2] However,

the cation can influence thermal stability. For example, a lithium salt of a related carborane anion began to show decomposition at 195°C under high vacuum over several days, with more gradual decomposition at 250°C.[3][4] Given that cesium is a large, non-polarizing cation, Cs[CB₁₁H₁₂] is expected to be highly thermally robust, but it is always recommended to perform thermogravimetric analysis (TGA) to determine the precise decomposition temperature for your specific experimental conditions.

Q3: Can I use cesium carbadodecaborate in aqueous solutions or with protic solvents?

A3: The carbadodecaborate anion exhibits excellent hydrolytic stability.[1] It is generally resistant to water and other protic solvents under neutral pH conditions. This stability is a key feature of this class of weakly coordinating anions. However, prolonged exposure to strongly acidic or basic aqueous solutions at high temperatures could potentially lead to slow degradation, although the anion is known to be resistant even to strong acids and bases.[5]

Q4: What is the electrochemical stability window of the carbadodecaborate anion?

A4: The [CB₁₁H₁₂]⁻ anion is known for its wide electrochemical stability window. The anodic oxidation of the parent anion has been measured at approximately 4.6 V vs Mg^{0/2+}. [6] The reductive stability is also very high. This makes carbadodecaborate salts suitable for applications in high-voltage battery electrolytes.[6]

Q5: I suspect my cesium carbadodecaborate has degraded. What are the likely degradation pathways and products?

A5: Degradation of the highly stable carbadodecaborate anion is unlikely under standard experimental conditions. If degradation does occur, it would likely be under harsh conditions. Based on the chemistry of related closo-borane clusters, a potential degradation pathway involves "cage-opening" to a nido-carborane structure. This can be induced by strong Lewis bases. Another possibility under extreme thermal stress is the formation of biscarborane species through dehydrocoupling, although this has been noted to be favored for lithium salts rather than cesium.[3][4]

Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Unexpected side products in a reaction.	While highly inert, the carbadodecaborate anion could potentially react under specific conditions (e.g., with highly electrophilic reagents or strong bases).	<ul style="list-style-type: none">• Characterize the side products using techniques like NMR (^{11}B, ^{13}C, ^1H) and mass spectrometry to identify any changes to the carborane cage.• Run a control reaction with cesium carbadodecaborate under the reaction conditions without other reagents to confirm its stability.
Inconsistent electrochemical measurements.	Although the anion is very stable, impurities in the salt or solvent can affect electrochemical performance. The formation of a passivating film from the oxidation of the anion at high potentials can also occur. [6]	<ul style="list-style-type: none">• Ensure the purity of the cesium carbadodecaborate and the electrolyte solvent. Recrystallization of the salt may be necessary.• Polish the electrode surface between measurements.• Perform cyclic voltammetry on the electrolyte solution to confirm the stability window under your conditions.
Apparent solubility issues or phase separation at high temperatures.	The salt itself is thermally stable, but changes in the solvent or reactions of other components at high temperatures could lead to these observations.	<ul style="list-style-type: none">• Verify the thermal stability of all components in your system, not just the cesium carbadodecaborate.• Consider if the cesium cation is interacting with other species in the solution, which might be temperature-dependent.

Quantitative Stability Data

The following table summarizes the known stability parameters for the carbadodecaborate anion and related compounds.

Parameter	Value	Compound/Conditions	Reference
Anodic Oxidation Potential	~4.6 V vs $\text{Mg}^{0/2+}$	$[\text{CB}_{11}\text{H}_{12}]^-$ anion	[6]
Thermal Decomposition Onset	195 °C	C-butylated lithium carborane salt (under high vacuum, 5 days)	[3]
Isomerization Temperature	470 °C	ortho-carborane to meta-carborane	[2]
Isomerization Temperature	615 °C	meta-carborane to para-carborane	[2]

Experimental Protocols

Protocol 1: Determination of Thermal Stability by Thermogravimetric Analysis (TGA)

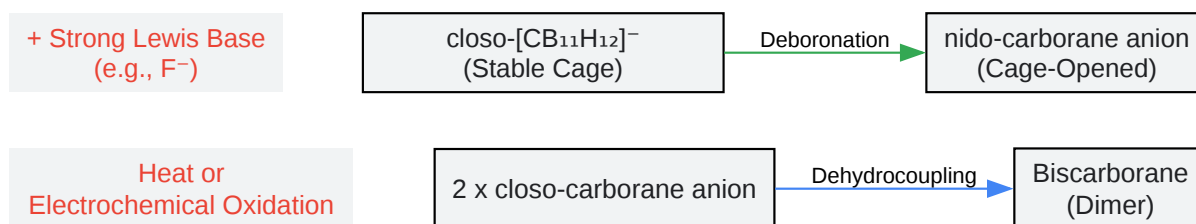
- Sample Preparation: Place 5-10 mg of cesium carbadodecaborate into an alumina or platinum TGA pan.
- Instrument Setup:
 - Purge the TGA furnace with an inert gas (e.g., nitrogen or argon) at a flow rate of 20-50 mL/min for at least 30 minutes to ensure an inert atmosphere.
 - Set the temperature program to ramp from room temperature to a desired final temperature (e.g., 800°C) at a heating rate of 10°C/min.
- Data Acquisition: Record the sample weight as a function of temperature.
- Analysis: The onset of decomposition is identified as the temperature at which a significant weight loss begins.

Protocol 2: Assessment of Chemical Stability by ^{11}B NMR Spectroscopy

- Sample Preparation:
 - Prepare a stock solution of cesium carbadodecaborate in a deuterated solvent (e.g., DMSO- d_6 , acetonitrile- d_3).
 - To test for stability, add the chemical of interest (e.g., a strong acid or base) to the NMR tube containing the stock solution.
- NMR Acquisition:
 - Acquire a ^{11}B NMR spectrum of the initial stock solution. The spectrum of the $[\text{CB}_{11}\text{H}_{12}]^-$ anion should show characteristic resonances for the boron atoms in the cage.
 - Acquire subsequent ^{11}B NMR spectra at various time points after adding the test chemical.
- Analysis: Compare the spectra over time. The appearance of new peaks or significant shifts in existing peaks would indicate a chemical reaction or degradation of the carborane cage. The transformation from a closo- to a nido-carborane, for example, results in a distinct change in the ^{11}B NMR spectrum.

Visualizing Potential Degradation Pathways

While cesium carbadodecaborate is highly stable, understanding potential reaction pathways of the carborane cage under forcing conditions can be useful. The following diagrams illustrate two known reaction types for closo-carborane anions.



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References

- 1. myuchem.com [myuchem.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. Enhanced Stability of the Carba- closo-dodecaborate Anion for High-Voltage Battery Electrolytes through Rational Design - PubMed [pubmed.ncbi.nlm.nih.gov]
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